

Proper Disposal of 3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine

Cat. No.: B1355620

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This document provides essential safety and logistical information for the proper disposal of **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine** (CAS No. 62035-48-7). The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals.

Due to the presence of both a tetrahydrofuran ether group and a primary amine, this compound requires careful handling as it presents multiple hazards. While a specific Safety Data Sheet (SDS) for this exact molecule is not readily available, data from structurally similar compounds, such as 3-(aminomethyl)tetrahydrofuran, indicate that it should be treated as a flammable liquid that can cause skin and eye irritation.^[1] The tetrahydrofuran moiety also suggests a potential for peroxide formation upon prolonged storage, especially in the presence of air and light.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to work in a well-ventilated area, preferably a chemical fume hood, and to wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Body Protection: A lab coat and closed-toe shoes.

Quantitative Data Summary

The following table summarizes key hazard information extrapolated from related chemical structures. This data is critical for understanding the risks associated with handling and disposal.

Hazard Classification	Description	Precautionary Statements
Flammable Liquid	Assumed to be a flammable liquid and vapor.[1]	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
Skin Irritation	Causes skin irritation.[1]	Wash skin thoroughly after handling. Wear protective gloves.[1]
Eye Irritation	Causes serious eye irritation. [1]	Wear eye protection. If in eyes, rinse cautiously with water for several minutes.[1]
Peroxide Formation	Potential to form explosive peroxides upon storage.	Test for peroxides before disposal, especially if the container has been opened for an extended period.
Amine Reactivity	Reacts with acids and oxidizing agents.	Segregate from incompatible materials.

Step-by-Step Disposal Protocol

Adherence to the following protocol is crucial for the safe disposal of **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine**.

1. Waste Identification and Segregation:

- Designate a specific, compatible, and clearly labeled hazardous waste container for **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads).
- The container must be made of a material compatible with organic amines and ethers.
- Crucially, do not mix this waste with acidic waste or waste containing oxidizing agents.

2. Waste Collection and Labeling:

- Collect all waste containing **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine** in the designated container.
- Securely cap the container when not in use.
- Label the container clearly with "Hazardous Waste," the full chemical name "**3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine**," the CAS number "62035-48-7," and an indication of the hazards (e.g., "Flammable," "Irritant").

3. Storage of Waste:

- Store the hazardous waste container in a designated, well-ventilated satellite accumulation area.
- Ensure the storage area is away from sources of ignition and incompatible materials.

4. Disposal of Empty Containers:

- Empty containers that held **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine** must be triple-rinsed with a suitable solvent (e.g., methanol or ethanol).
- Collect the rinsate as hazardous waste in the designated liquid waste container.
- After triple-rinsing, deface the original label on the container before disposal in accordance with your institution's guidelines for chemically contaminated glassware or plastic.

5. Professional Disposal:

- Do not dispose of **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine** down the drain or in the regular trash.

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the waste.

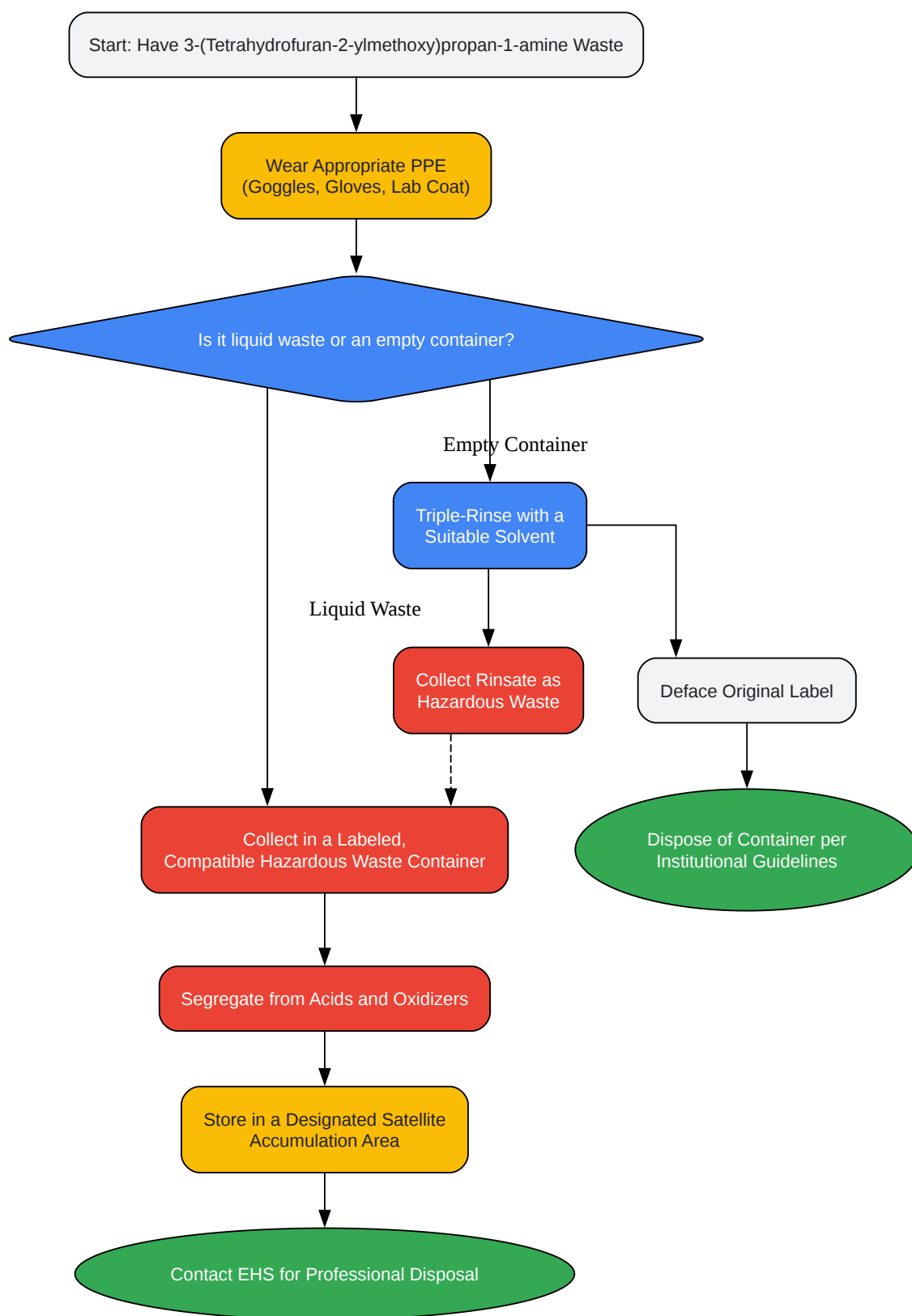
Experimental Protocol: Peroxide Testing

For containers that have been opened and stored for an extended period, testing for the presence of peroxides is a critical safety measure before disposal.

Methodology:

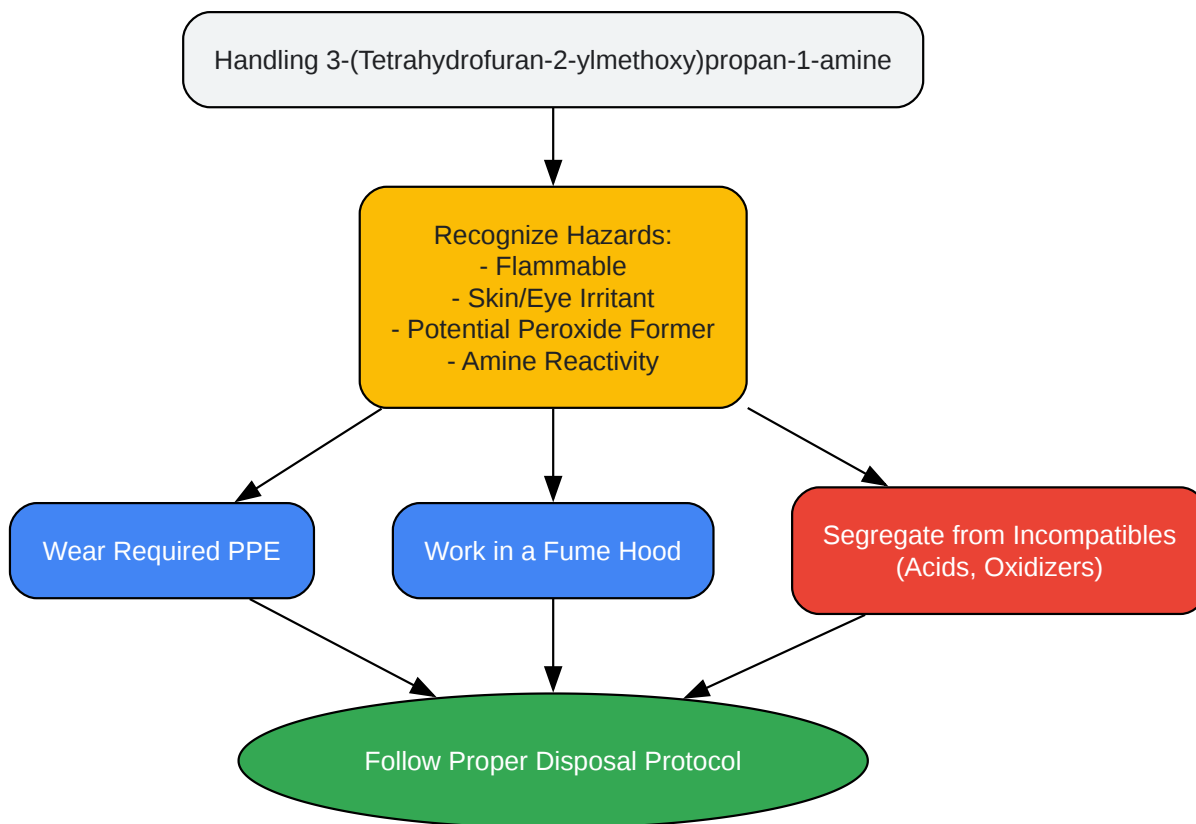
- Obtain commercially available peroxide test strips.
- In a chemical fume hood, carefully open the container of **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine**.
- Dip the test strip into the liquid for the time specified in the manufacturer's instructions.
- Remove the strip and compare the color change to the provided chart to determine the peroxide concentration.
- If the peroxide concentration is above the acceptable limit set by your institution's EHS department, consult them for specific procedures on how to handle and dispose of the peroxidized material. Do not attempt to handle or dispose of highly peroxidized material without expert guidance.

Mandatory Visualizations



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Caption: Disposal workflow for **3-(Tetrahydrofuran-2-ylmethoxy)propan-1-amine**.



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Caption: Key safety considerations for handling and disposal.

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References

- 1. tcichemicals.com [tcichemicals.com]
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